

An In-depth Technical Guide to Pentacosanoic Acid: Properties, Metabolism, and Analysis

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Compound of Interest

Compound Name: Pentacosanoic acid

Cat. No.: B159125

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Introduction

Pentacosanoic acid, a very-long-chain saturated fatty acid (VLCFA), is a critical molecule in lipid biochemistry. While not as abundant as its shorter-chain counterparts, its role in cellular structure and metabolism, particularly in the context of certain metabolic disorders, makes it a subject of significant interest for researchers and drug development professionals. This technical guide provides a comprehensive overview of **pentacosanoic acid**, including its chemical identity, physicochemical properties, biological significance, and detailed analytical methodologies.

Chemical Identity and Synonyms

The standard nomenclature and identifiers for **pentacosanoic acid** are crucial for accurate scientific communication and database searches.

Identifier	Value
IUPAC Name	Pentacosanoic acid[1][2]
CAS Number	506-38-7[1][2][3][4][5]
Synonyms	Hyenic acid, n-Pentacosanoic acid, Pentacosylic acid[1][3][5]

Physicochemical Properties

A thorough understanding of the physical and chemical properties of **pentacosanoic acid** is essential for its handling, formulation, and analysis.

Property	Value	Source
Molecular Formula	C ₂₅ H ₅₀ O ₂	[3]
Molecular Weight	382.66 g/mol	[3]
Appearance	White to off-white solid	MedChemExpress
Melting Point	77-79 °C	Sigma-Aldrich
Boiling Point	265 °C at 10 mmHg	Sigma-Aldrich
Solubility	Soluble in chloroform and hot benzene. Insoluble in water.	Cayman Chemical

Biological Significance and Metabolism

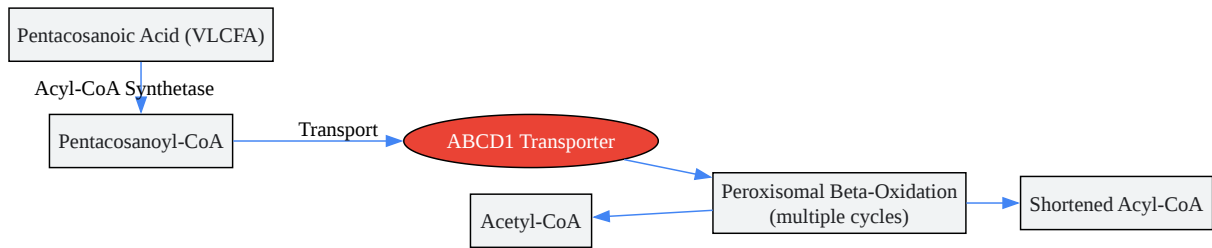
Pentacosanoic acid is a naturally occurring fatty acid found in various plant and animal lipids. [5] As a very-long-chain fatty acid, its metabolism is primarily confined to peroxisomes, a key distinction from the mitochondrial beta-oxidation of shorter-chain fatty acids.

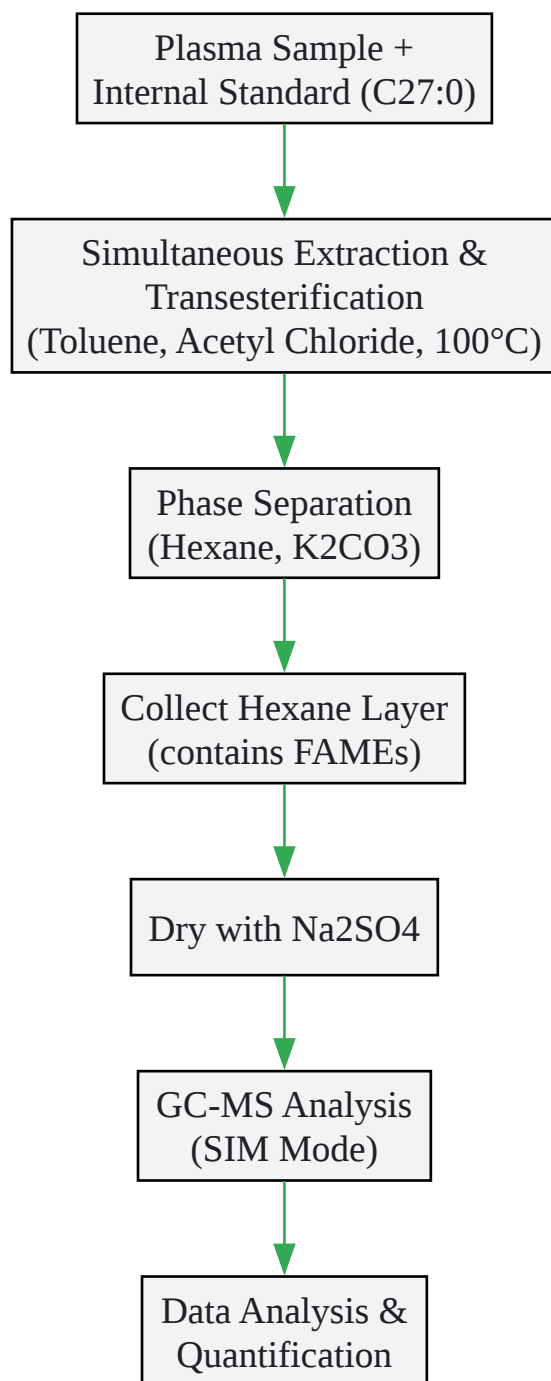
The metabolism of **pentacosanoic acid** and other VLCFAs is critical for maintaining cellular homeostasis. A defect in the transport of VLCFAs into the peroxisome, caused by mutations in the ABCD1 gene, leads to a rare and serious genetic disorder called X-linked adrenoleukodystrophy (X-ALD). In X-ALD, the accumulation of VLCFAs, including **pentacosanoic acid**, in tissues and body fluids, particularly in the brain and adrenal glands, is a key pathogenic feature. This accumulation is believed to contribute to the demyelination and neuroinflammation characteristic of the disease.

Peroxisomal Beta-Oxidation of Very-Long-Chain Fatty Acids

The breakdown of **pentacosanoic acid** occurs via the peroxisomal beta-oxidation pathway. This process involves a series of enzymatic reactions that shorten the fatty acid chain by two

carbons in each cycle, producing acetyl-CoA.





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References

- 1. researchgate.net [researchgate.net]
- 2. Structures of the human peroxisomal fatty acid transporter ABCD1 in a lipid environment - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. lipidmaps.org [lipidmaps.org]
- 5. researchgate.net [researchgate.net]
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